

# Rivulariapeptolide 1155: A Natural Product Serine Protease Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rivulariapeptolides 1155

Cat. No.: B15576605

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This document provides a comprehensive technical overview of Rivulariapeptolide 1155, a potent serine protease inhibitor derived from a marine cyanobacterium. It details its discovery, mechanism of action, inhibitory activity, and the experimental protocols utilized for its characterization. This guide is intended for researchers, scientists, and drug development professionals interested in the potential of cyanobacterial natural products as therapeutic agents.

## Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery. Cyanobacteria, in particular, are known to produce a diverse array of bioactive secondary metabolites.<sup>[1]</sup> Among these are the rivulariapeptolides, a family of cyclodepsipeptides identified as potent inhibitors of serine proteases.<sup>[2][3]</sup> Rivulariapeptolide 1155 is a prominent member of this family, distinguished by its significant and selective inhibitory profile.<sup>[1][4]</sup>

This inhibitor was discovered using an innovative "native metabolomics" workflow, which enables the rapid screening of complex environmental extracts for compounds that bind to specific protein targets.<sup>[2][3][4]</sup> This approach identified Rivulariapeptolide 1155 from a marine cyanobacteria community as a potent binder to chymotrypsin.<sup>[1][4]</sup> As a member of the 3-amino-6-hydroxy-2-piperidone (Ahp)-cyclodepsipeptide class, its mechanism of action is rooted in the interaction of the Ahp moiety with the active site of serine proteases.<sup>[4][5]</sup> Such inhibitors are of significant interest due to the critical role of serine proteases in a multitude of

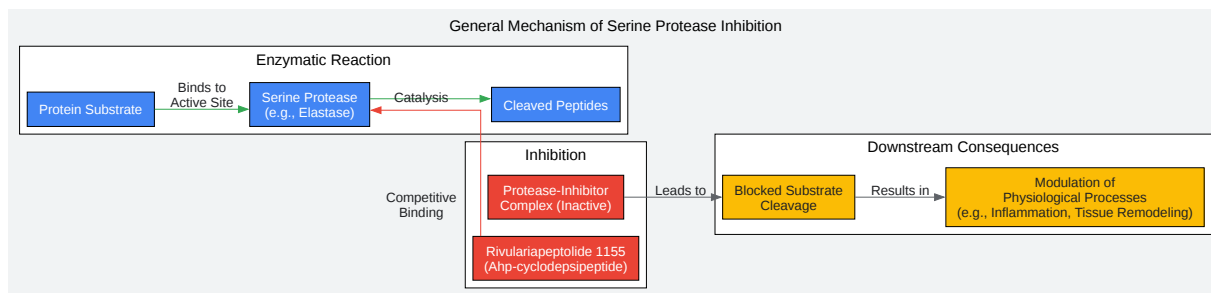
physiological and pathological processes, including digestion, blood coagulation, inflammation, and cancer.<sup>[1]</sup>

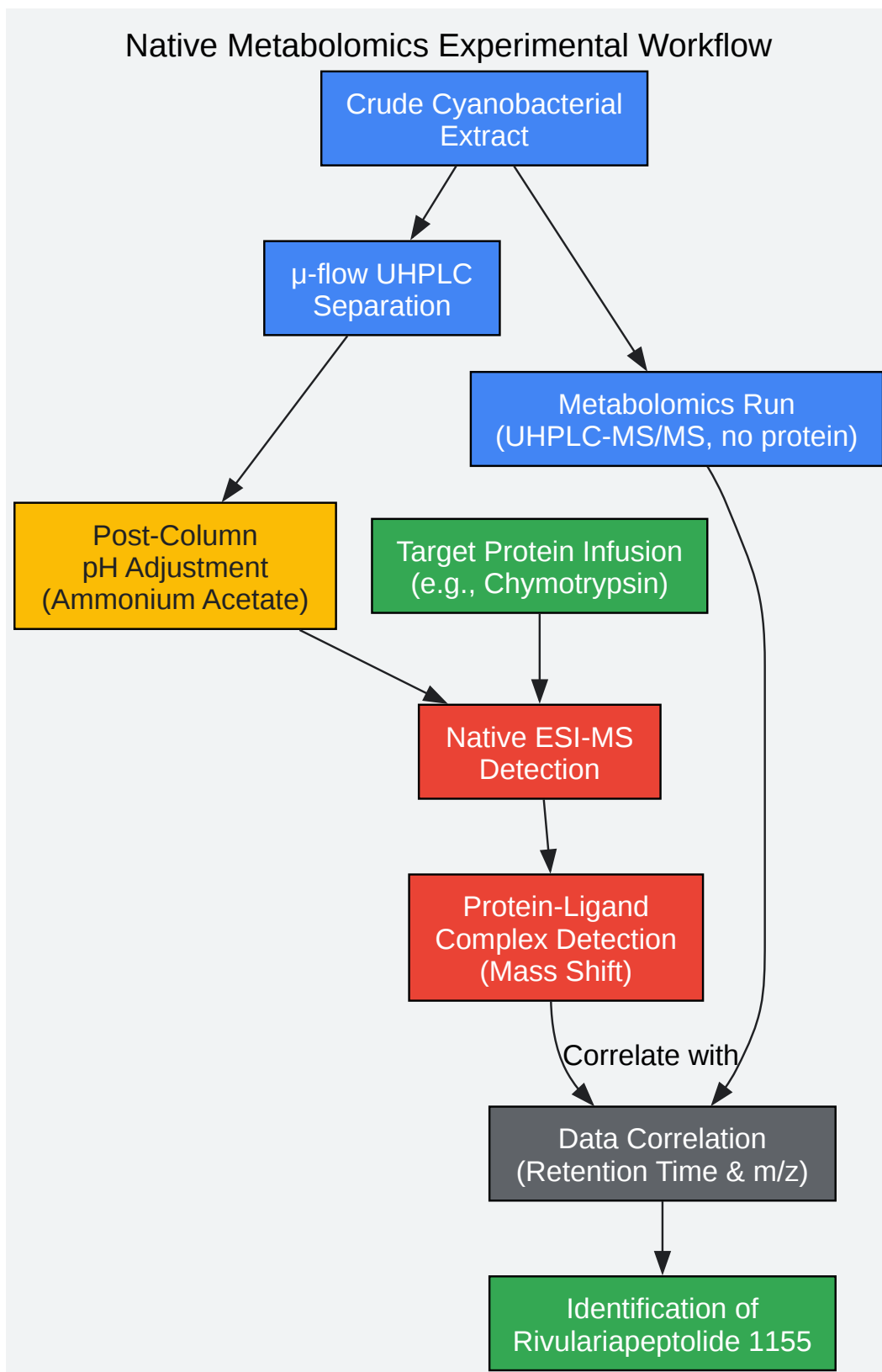
## Chemical Structure and Properties

Rivulariapeptolide 1155 is a cyclic depsipeptide, a class of molecules characterized by a ring structure containing both peptide and ester bonds. Its planar structure was determined through a combination of high-resolution tandem mass spectrometry, chemical derivatization, and nuclear magnetic resonance (NMR) spectroscopy.<sup>[1][2][3]</sup> The molecular weight of the putative chymotrypsin binder was determined to be approximately 1152 Da through native mass spectrometry experiments.<sup>[1][4]</sup>

## Mechanism of Action: Serine Protease Inhibition

Rivulariapeptolide 1155 functions as a competitive inhibitor of serine proteases. The core mechanism involves the binding of the inhibitor to the active site of the enzyme, preventing the binding and subsequent cleavage of the natural substrate. The 3-amino-6-hydroxy-2-piperidone (Ahp) unit, a key feature in this class of inhibitors, is crucial for this interaction.<sup>[5]</sup> Molecular docking studies of rivulariapeptolides into the binding pocket of alpha-chymotrypsin suggest a binding mode consistent with other known Ahp-cyclodepsipeptide inhibitors.<sup>[1][4]</sup> By blocking the catalytic activity of proteases like elastase and chymotrypsin, Rivulariapeptolide 1155 can interfere with downstream physiological events, such as tissue remodeling and inflammatory cascades.





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## References

- 1. biomol.com [biomol.com]
- 2. researchgate.net [researchgate.net]
- 3. biorxiv.org [biorxiv.org]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Rivulariapeptolide 1155: A Natural Product Serine Protease Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576605#rivulariapeptolide-1155-as-a-natural-product-protease-inhibitor\]](https://www.benchchem.com/product/b15576605#rivulariapeptolide-1155-as-a-natural-product-protease-inhibitor)

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